

# Application Notes and Protocols: Preparation of Skp2 Inhibitor 2 (SMIP004) Stock Solution

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## Compound of Interest

Compound Name: *Skp2 inhibitor 2*

Cat. No.: *B10857987*

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## Abstract

This document provides detailed protocols for the preparation of a stock solution of **Skp2 Inhibitor 2**, also known as SMIP004. S-phase kinase-associated protein 2 (Skp2) is a critical component of the SCF (Skp1-Cul1-F-box) E3 ubiquitin ligase complex, which mediates the ubiquitination and subsequent proteasomal degradation of several key cell cycle regulatory proteins, most notably the cyclin-dependent kinase inhibitor p27Kip1. Overexpression of Skp2 is frequently observed in various human cancers and is associated with poor prognosis, making it an attractive target for cancer therapy. These protocols are intended to ensure accurate and reproducible preparation of Skp2 inhibitor solutions for in vitro and in vivo studies.

## Compound Information

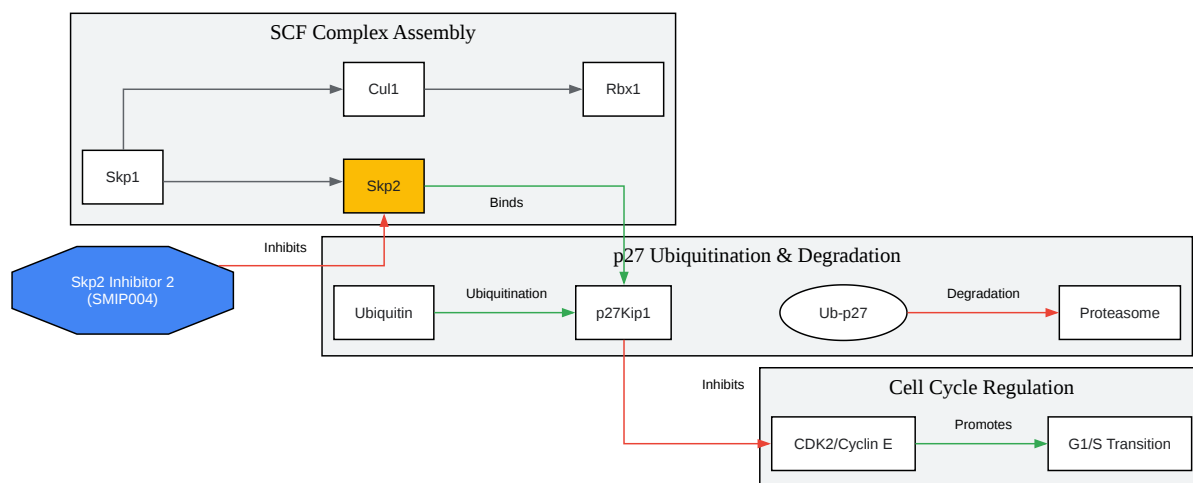
Several small molecules are described as Skp2 inhibitors. This protocol focuses on SKP2 E3 Ligase Inhibitor II (SMIP004) due to the availability of clear solubility data. It is crucial to confirm the specific inhibitor being used by referencing the CAS number.

## Table 1: Chemical and Physical Properties of Skp2 Inhibitors

Compound Name	Alternate Names	CAS Number	Molecular Weight ( g/mol )	Solubility
SKP2 E3 Ligase Inhibitor II	SMIP004	143360-00-3	205.30	DMSO: 100 mg/mL[1]
SCFSkp2-IN-2	AAA-237	1375060-02-8	Not specified	Not specified
Skp2 inhibitor 2	Compound 14ag	2760612-77-7	Not specified	Not specified
SKP2 E3 Ligase Inhibitor IV	-	634908-46-6	467.51	DMSO: 100 mg/mL[2]
SKP2-C25	SZL P1-41	222716-34-9	420.52	DMSO: up to 50 mM[3]
Skp2 inhibitor C1	SKPin C1	Not specified	Not specified	DMSO: 93 mg/mL[4]

## Skp2 Signaling Pathway

Skp2 is a key regulator of the cell cycle. As a component of the SCF E3 ubiquitin ligase complex, it targets the tumor suppressor p27Kip1 for degradation, thereby promoting cell cycle progression from G1 to S phase. Inhibition of Skp2 leads to the accumulation of p27, resulting in cell cycle arrest and a potential anti-proliferative effect in cancer cells.



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Caption: Skp2 signaling pathway and point of inhibition.

## Experimental Protocols

### Materials and Equipment

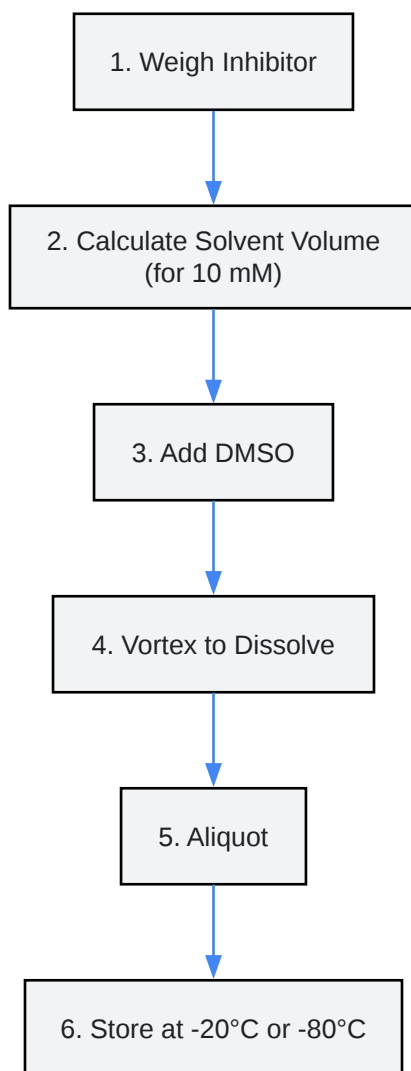
- SKP2 E3 Ligase Inhibitor II (SMIP004) (CAS: 143360-00-3)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Analytical balance

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

## Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of SKP2 E3 Ligase Inhibitor II (SMIP004).

Workflow for Stock Solution Preparation



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## References

- 1. SKP2 E3 Ligase Inhibitor II, SMIP004 [sigmaaldrich.com]
- 2. SKP2 E3 Ligase Inhibitor IV | Sigma-Aldrich [sigmaaldrich.com]
- 3. xcessbio.com [xcessbio.com]
- 4. selleckchem.com [selleckchem.com]
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